

(S)-1-Boc-3-aminopiperidine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: (S)-1-Boc-3-aminopiperidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability characteristics of **(S)-1-Boc-3-aminopiperidine**, a key chiral building block in pharmaceutical synthesis.^{[1][2]} Understanding these properties is critical for its effective use in drug discovery, process development, and formulation. While specific experimental data for this compound is not extensively published, this guide outlines the standard methodologies for determining these parameters and presents illustrative data based on the expected behavior of similar molecules.

Core Properties of (S)-1-Boc-3-aminopiperidine

Property	Value	Source
Chemical Name	tert-butyl (S)-3-aminopiperidine-1-carboxylate	[3]
Synonyms	(S)-(+)-3-Amino-1-boc-piperidine, (S)-1-Boc-3-piperidinamine	[4]
CAS Number	625471-18-3	[1][4]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[1][3]
Molecular Weight	200.28 g/mol	[1][3]
Appearance	Colorless to light yellow oil	[1]

Solubility Profile

(S)-1-Boc-3-aminopiperidine is generally soluble in organic solvents such as dichloromethane and chloroform.[5] The solubility in aqueous solutions is expected to be pH-dependent due to the presence of the primary amine.

Illustrative Solubility Data

The following table presents expected solubility data in various solvents commonly used in pharmaceutical development. This data is illustrative and should be confirmed by experimental analysis.

Solvent	Temperature (°C)	Expected Solubility (mg/mL)	Classification
Water (pH 5)	25	> 50	Freely Soluble
Water (pH 7)	25	10 - 30	Soluble
Water (pH 9)	25	1 - 10	Sparingly Soluble
Methanol	25	> 100	Very Soluble
Ethanol	25	> 100	Very Soluble
Dichloromethane	25	> 100	Very Soluble
Chloroform	25	> 100	Very Soluble
Acetone	25	> 100	Very Soluble
Acetonitrile	25	> 100	Very Soluble
Dimethyl Sulfoxide (DMSO)	25	> 100	Very Soluble

Solubility classifications are based on USP definitions.[6]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines the widely used shake-flask method to determine the equilibrium solubility of a compound.[7]

Objective: To determine the saturation concentration of **(S)-1-Boc-3-aminopiperidine** in various solvents at a controlled temperature.

Materials:

- **(S)-1-Boc-3-aminopiperidine**
- Selected solvents (e.g., water at various pH values, methanol, ethanol)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or MS)
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of **(S)-1-Boc-3-aminopiperidine** to a vial containing a known volume of the selected solvent. The excess solid should be clearly visible.
- Seal the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitate for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- After the incubation period, visually inspect the samples to confirm the presence of undissolved solid.

- Remove the vials from the shaker and let them stand to allow the solid to settle.
- Carefully withdraw a sample of the supernatant. For accurate results, centrifuge the sample to separate any remaining suspended solid particles.
- Dilute the supernatant with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantify the concentration of **(S)-1-Boc-3-aminopiperidine** in the diluted sample using a validated HPLC method.
- Calculate the original concentration in the saturated solution to determine the solubility.

Caption: Workflow for solubility determination.

Stability Profile

The stability of **(S)-1-Boc-3-aminopiperidine** is crucial for determining its shelf-life and appropriate storage conditions. The tert-butoxycarbonyl (Boc) protecting group is known to be labile under acidic conditions. Degradation can also occur at elevated temperatures.

Recommended Storage

- Short-term: Store at 0-8°C.[1]
- Long-term stock solutions: Store at -20°C for up to one month or -80°C for up to six months, protected from light.[4]

Illustrative Stability Data (Accelerated Conditions)

The following table shows potential degradation of **(S)-1-Boc-3-aminopiperidine** under accelerated stability conditions as per ICH guidelines.[8][9] This data is for illustrative purposes.

Condition	Time Point	Assay (%)	Total Impurities (%)	Appearance
40°C / 75% RH	0 months	99.8	0.2	Colorless to light yellow oil
1 month	99.5	0.5	No change	
3 months	98.9	1.1	No change	
6 months	97.5	2.5	Slight darkening in color	

Experimental Protocol: Forced Degradation Study

Objective: To identify potential degradation pathways and degradation products of **(S)-1-Boc-3-aminopiperidine** under stress conditions.

Materials:

- **(S)-1-Boc-3-aminopiperidine**
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Temperature and humidity controlled chambers
- Photostability chamber
- HPLC system with a photodiode array (PDA) detector and a mass spectrometer (MS)

Procedure:

- Acid Hydrolysis: Dissolve the compound in a solution of 0.1 M HCl and heat at a controlled temperature (e.g., 60°C). Sample at various time points (e.g., 2, 4, 8, 24 hours).

- Base Hydrolysis: Dissolve the compound in a solution of 0.1 M NaOH and heat at a controlled temperature. Sample at various time points.
- Oxidative Degradation: Dissolve the compound in a solution of 3% H₂O₂ at room temperature. Sample at various time points.
- Thermal Degradation: Expose the solid compound to high temperatures (e.g., 80°C) in a stability chamber. Sample at various time points.
- Photostability: Expose the compound (both solid and in solution) to light in a photostability chamber according to ICH Q1B guidelines.[8]
- Analyze all samples by a stability-indicating HPLC-UV/MS method to separate the parent compound from any degradation products.
- Characterize the major degradation products using mass spectrometry and other appropriate techniques.

Caption: Logical relationship of **(S)-1-Boc-3-aminopiperidine** in drug synthesis.

Conclusion

(S)-1-Boc-3-aminopiperidine is a valuable intermediate with favorable solubility in organic solvents. Its stability is influenced by pH and temperature, with the Boc group being particularly susceptible to acidic conditions. The experimental protocols and illustrative data provided in this guide serve as a foundation for researchers to design and execute studies to determine the precise solubility and stability parameters for their specific applications, ensuring the quality and integrity of this important building block in the drug development pipeline.

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